

chlorobutanol hemihydrate antimicrobial activity Gram-positive Gram-negative

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Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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Antimicrobial Profile and Key Properties

Chlorobutanol hemihydrate is a broad-spectrum antimicrobial preservative active against various Gram-positive and Gram-negative bacteria, as well as fungi like *Candida albicans* and *Pseudomonas aeruginosa* [1] [2]. Its activity is **bacteriostatic** (inhibiting growth) rather than bactericidal (killing outright) [3] [2].

Key antimicrobial characteristics and physicochemical properties are summarized in the following table:

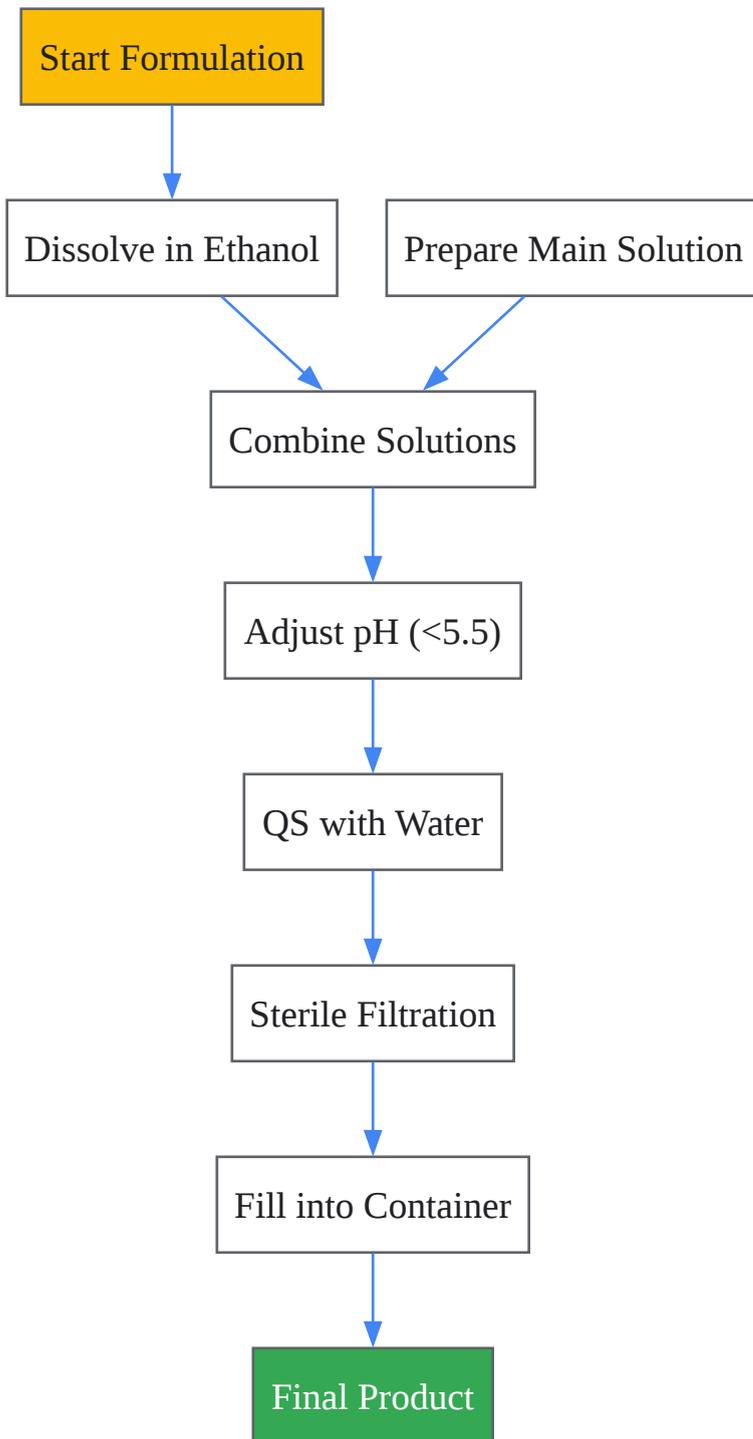
Property	Description / Value
Molecular Formula	$C_4H_7Cl_3O \cdot \frac{1}{2}H_2O$ [1] [2]
CAS Number	6001-64-5 [1] [3]
Common Use Concentration	0.5% (w/v) in pharmaceuticals [4] [3] [2]
Antimicrobial Spectrum	Broad-spectrum; effective against Gram-positive bacteria, Gram-negative bacteria, and fungi [1] [2].
Mode of Action	Bacteriostatic [3] [2]. Disrupts cell membrane lipid structures, increasing permeability and leading to cell lysis [4].

Property	Description / Value
Key Factor: pH	Activity decreases significantly when the pH is greater than 5.5 [3] [2].
Solubility	Soluble in ethanol, chloroform, ether, glycerol; slightly soluble in water [1] [2].
LogP (Hydrophobicity)	2.03 [5]
Appearance	White crystalline powder with a camphor-like odor [3] [2].

Application and Formulation Guidance

Recommended Experimental Protocol

A typical procedure for incorporating **chlorobutanol hemihydrate** into an aqueous injectable formulation is outlined below. This workflow ensures proper dissolution and stability:



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Procedure Details:

- **Dissolution:** Weigh the required amount of **chlorobutanol hemihydrate** to achieve a 0.5% (w/v) final concentration. First, dissolve it in a small volume (e.g., 5-10% of the final batch volume) of

ethanol (96%) or another suitable solvent like glycerol. Gently warm the solvent if necessary to aid dissolution [1].

- **Aqueous Phase Preparation:** In the main vessel, dissolve all other excipients and the Active Pharmaceutical Ingredient (API) in approximately 80% of the final volume of Water for Injection (WFI). Ensure all components are fully dissolved.
- **Combining:** Under moderate agitation, slowly add the chlorobutanol solution from Step 1 to the main aqueous solution in the vessel.
- **pH Adjustment:** Measure the pH of the solution. If necessary, adjust it to a value **below 5.5** using a suitable acid (e.g., hydrochloric acid) to ensure optimal antimicrobial efficacy [3] [2].
- **Final Volume:** Make up the final volume with WFI to achieve the target batch quantity.
- **Sterilization and Packaging:** Sterilize the solution by filtration through a 0.22 μm membrane filter. Aseptically fill the solution into the final sterile containers.

Mechanism of Action

Chlorobutanol acts primarily by disrupting microbial cell membranes. As an alcohol-based preservative, it functions as a detergent, disrupting the lipid structure of the cell membrane. This increases cell permeability, ultimately leading to cell lysis and death [4].

Critical Formulation Considerations

Successful formulation requires careful attention to compatibility:

- **pH Dependence:** This is the most critical factor. Formulations must be maintained at a **pH below 5.5** for adequate preservative efficacy. Activity decreases significantly at higher pH levels [3] [2].
- **Incompatibilities:** Chlorobutanol is incompatible with several common materials and agents [2]:
 - **Chemicals:** Alkaline substances, menthol, antipyrine, phenol, and thymol.
 - **Polymers and Excipients:** Plastic containers, rubber stoppers, bentonite, magnesium trisilicate, non-ionic surfactants (e.g., Polysorbate 80), and carboxymethyl cellulose. These materials can adsorb chlorobutanol, reducing its effective concentration and antimicrobial activity.
- **Protein/Peptide Formulations:** Chlorobutanol is listed as a suitable preservative for biological formulations [5]. However, its relatively high hydrophobicity (LogP 2.03) means it can potentially bind to and destabilize proteins or peptides, leading to aggregation or particle formation [5]. Compatibility studies with the specific API are essential.

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